

Technical Synthesis Guide: 1-Methylpentyl Acrylate

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Compound of Interest

Compound Name: 1-Methylpentyl acrylate

CAS No.: 51443-71-1

Cat. No.: B12643921

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Synonyms: 2-Hexyl Acrylate, Hexan-2-yl Acrylate CAS: 51443-71-1 Molecular Formula: $C_9H_{16}O_2$ [\[1\]](#)

Executive Summary & Strategic Analysis

1-Methylpentyl acrylate (2-hexyl acrylate) is a monofunctional acrylate monomer characterized by a branched alkyl tail. Unlike its linear isomer (n-hexyl acrylate), the branching at the C1 position (relative to the pentyl chain) disrupts polymer chain packing. This results in a lower glass transition temperature (

) in derived homopolymers, making it a critical component for Pressure Sensitive Adhesives (PSAs) and hydrophobic drug delivery matrices where flexibility and tack are required.

Retrosynthetic Strategy

Synthesizing secondary alkyl acrylates presents unique challenges compared to primary acrylates due to the steric hindrance of the secondary hydroxyl group and the risk of alcohol dehydration (elimination) under acidic conditions.

Route	Methodology	Pros	Cons
A. Direct Esterification (Fischer)	Acrylic Acid + 2-Hexanol (Acid Cat.)	Scalable, low cost, industrial standard.	Requires azeotropic water removal; slower kinetics due to steric hindrance.
B. Acryloyl Chloride	Acryloyl Chloride + 2-Hexanol (Base)	High conversion, mild temp, suitable for lab scale.	Expensive reagents; requires strict moisture control; generation of HCl salts.
C. Transesterification	Methyl Acrylate + 2-Hexanol (Ti/Sn Cat.)	Neutral conditions possible.	Equilibrium driven; difficult methanol removal; potential for polymerization during distillation.

Recommendation: For research and drug development applications requiring <1kg batches with high purity, Route A (Direct Esterification) using a Dean-Stark apparatus is the most robust, self-validating protocol. Route B is reserved for milligram-scale discovery where yield is prioritized over cost.

Critical Safety & Handling

Warning: Acrylates are potent sensitizers and lachrymators. They are prone to "popcorn" polymerization, which is exothermic and explosive.

- Inhibitor Necessity: Never distill or heat acrylates without an inhibitor.
 - Process Inhibitor: Phenothiazine (PTZ) or Hydroquinone (HQ) (active without oxygen).
 - Storage Inhibitor: Monomethyl ether of hydroquinone (MEHQ) (requires dissolved oxygen to function).
- Lachrymator: All operations must occur in a fume hood.

- Flash Point: ~65-75°C (Estimate). Ground all glassware.

Primary Protocol: Azeotropic Esterification

This protocol utilizes p-toluenesulfonic acid (p-TsOH) as a catalyst. It is preferred over sulfuric acid to minimize the dehydration of the secondary alcohol (2-hexanol) into hexenes.

Reagents & Equipment[2]

- Reactants: Acrylic Acid (1.1 eq), 2-Hexanol (1.0 eq).
- Solvent: Cyclohexane or Toluene (forms azeotrope with water).
- Catalyst: p-Toluenesulfonic acid monohydrate (1-2 mol%).
- Inhibitor: Hydroquinone (500 ppm relative to acrylic acid mass).
- Setup: 3-neck Round Bottom Flask (RBF), Dean-Stark trap, Reflux condenser, Temperature probe, Magnetic stir bar.

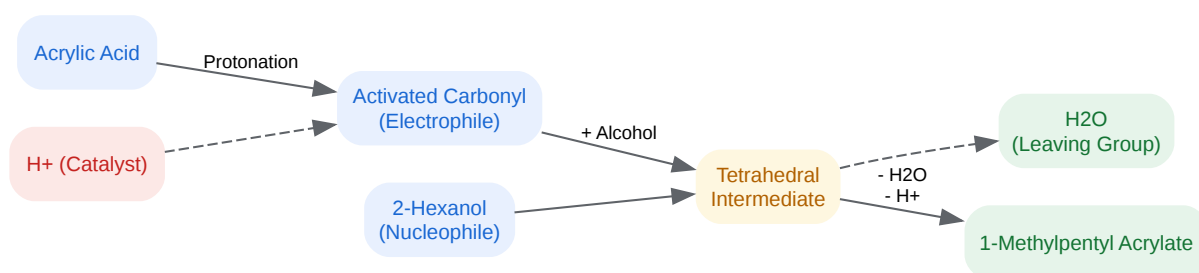
Step-by-Step Workflow

- Charge: To the RBF, add 2-hexanol, Acrylic Acid, solvent (approx. 1:1 volume ratio with reactants), p-TsOH, and Hydroquinone.
- Reflux: Heat the mixture to reflux. The solvent/water azeotrope will condense into the Dean-Stark trap.
- Validation (Self-Correcting Step): Monitor the water layer in the trap.
 - Theoretical Yield: Calculate expected water volume (18 mL per mole).
 - Endpoint: Reaction is complete when water evolution ceases (typically 4-8 hours).
- Workup:
 - Cool to room temperature.

- Wash with 5% NaHCO_3 (2x) to remove excess acrylic acid and catalyst. Caution: CO_2 evolution.
- Wash with Brine (1x) to break emulsions.
- Dry organic layer over anhydrous MgSO_4 .
- Concentration: Remove solvent via rotary evaporation at reduced pressure (40°C bath). Do not overheat.

Reaction Mechanism Visualization

The following diagram illustrates the acid-catalyzed mechanism tailored for secondary alcohols.



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Caption: Acid-catalyzed Fischer esterification mechanism involving protonation, nucleophilic attack by 2-hexanol, and water elimination.

Purification (Vacuum Distillation)

Crude **1-methylpentyl acrylate** contains traces of solvent, alcohol, and oligomers.

- Add Inhibitor: Add MEHQ (50-100 ppm) to the crude oil before distillation.
- Setup: Short-path distillation head with a high-vacuum pump.
- Conditions:
 - Pressure: < 5 mmHg (Essential to keep boiling point low).

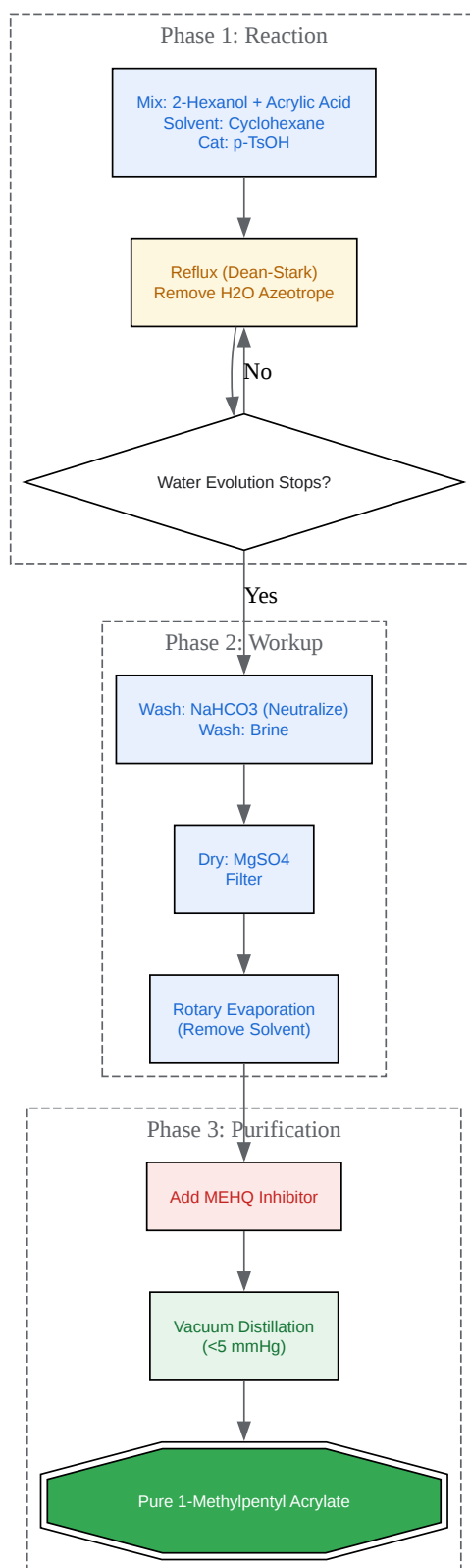
- Bath Temp: Do not exceed 90°C.
- Collection: Collect the main fraction. Discard the "forerun" (solvent traces).
- Storage: Store in amber glass at 4°C.

Alternative Route: Acryloyl Chloride (High Purity)

For drug delivery applications where trace acid contamination is unacceptable.

- Setup: Flame-dried RBF, N₂ atmosphere, 0°C ice bath.
- Reagents: 2-Hexanol (1 eq), Triethylamine (1.2 eq), DCM (Solvent).
- Addition: Add Acryloyl Chloride (1.05 eq) dropwise. The reaction is highly exothermic.
- Workup: Filter off the precipitated Triethylamine-HCl salt. Wash filtrate with water, dry, and concentrate.

Synthesis Workflow Diagram



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Caption: Operational workflow for the synthesis of **1-methylpentyl acrylate** via direct esterification.

Characterization & Data

Verify the identity of the synthesized monomer using NMR and physical constants.

¹H-NMR Analysis (CDCl₃, 400 MHz)

Shift (δ ppm)	Multiplicity	Integration	Assignment	Structural Context
6.38	dd	1H	Vinyl H (trans)	Acrylate double bond
6.10	dd	1H	Vinyl H (gem)	Acrylate double bond
5.80	dd	1H	Vinyl H (cis)	Acrylate double bond
4.98	m	1H	-CH-O-	Methine proton (chiral center)
1.5 - 1.6	m	2H	-CH ₂ -	Alkyl chain (C3)
1.2 - 1.4	m	4H	-CH ₂ -CH ₂ -	Alkyl chain (C4, C5)
1.22	d	3H	-CH ₃	Methyl group at C1 (branch)
0.89	t	3H	-CH ₃	Terminal methyl

Physical Properties (Reference)

- Boiling Point: ~65°C @ 4 mmHg (Estimated based on C9 acrylate analogs [1]).
- Density: ~0.880 g/mL @ 25°C.[2]
- Appearance: Clear, colorless liquid.[2][3][4][5][6]

- Solubility: Insoluble in water; soluble in THF, DCM, Toluene.

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